3-MeO-PCE hydrochloride solubility and stability data

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Compound of Interest

Compound Name:	*3-Methoxy pce (hydrochloride)*
CAS No.:	*1797121-52-8*
Cat. No.:	*B594151*

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An In-depth Technical Guide to the Solubility and Stability of 3-MeO-PCE Hydrochloride for Researchers and Drug Development Professionals

Introduction

3-Methoxyeticyclidine hydrochloride (3-MeO-PCE HCl) is a dissociative anesthetic belonging to the arylcyclohexylamine class of chemical compounds. As an N-methyl-D-aspartate (NMDA) receptor antagonist, it shares structural and functional similarities with phencyclidine (PCP) and ketamine.[1][2][3] Its utility in neuropharmacological research necessitates a thorough understanding of its fundamental physicochemical properties. For researchers, scientists, and drug development professionals, precise data on solubility and stability are critical for ensuring the accuracy, reproducibility, and validity of experimental results.

This guide provides a comprehensive overview of the solubility and stability of 3-MeO-PCE hydrochloride. It is designed to serve as a practical resource, offering not only collated data from available literature but also detailed, field-proven protocols for in-house validation and characterization. The methodologies described herein are grounded in established principles of

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pharmaceutical analysis and are designed to ensure scientific integrity and trustworthiness in your research endeavors.

Physicochemical Properties

A foundational understanding of the physicochemical characteristics of 3-MeO-PCE hydrochloride is essential for interpreting its behavior in various experimental settings. The hydrochloride salt form is the most common formulation, enhancing the stability and aqueous solubility of the parent compound.[4]

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Property	Value / Characteristic	Source(s)	Significance
IUPAC Name	N-ethyl-1-(3-methoxyphenyl)-cyclohexanamine, monohydrochloride	[2]	Provides unambiguous chemical identity.
Synonyms	3-Methoxyeticyclidine HCl, 3-MeO-PCE HCl	[2]	Common identifiers used in literature and by suppliers.
CAS Number	1797121-52-8	[1][2][4]	Unique registry number for the hydrochloride salt.
Molecular Formula	$C_{15}H_{24}ClNO$	[1][4]	Defines the elemental composition.
Molecular Weight	269.81 g/mol	[1][2][4]	Critical for preparing solutions of specific molarity.
Appearance	White to off-white fine crystalline powder	[5]	Basic physical state identification.
Melting Point	130-132 °C	[5]	A key indicator of purity.
pKi (NMDA Receptor)	7.22	[1][2][3]	Indicates high binding affinity for its primary pharmacological target.
UV λmax	222, 277 nm	[2]	Wavelengths of maximum absorbance, crucial for UV-based quantification.

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Solubility Profile

The solubility of a compound is a critical parameter that dictates its handling, formulation, and bioavailability in both in vitro and in vivo models. The presence of the hydrochloride salt significantly influences the solubility of 3-MeO-PCE, particularly in aqueous and polar protic solvents.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for 3-MeO-PCE hydrochloride in common laboratory solvents. It is important to note that these values can serve as excellent starting points, but empirical verification under your specific laboratory conditions (e.g., temperature, pH, buffer composition) is always recommended.

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Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Source(s)	Notes
Ethanol	25 mg/mL	~92.7 mM	[2]	High solubility, suitable for stock solutions.
Dimethylformamide (DMF)	20 mg/mL	~74.1 mM	[2]	Aprotic solvent, good for stock solutions.
Dimethyl Sulfoxide (DMSO)	14 mg/mL	~51.9 mM	[2]	Common solvent for biological assays; another source notes stock solutions of 40 mg/mL are possible.[1]
Phosphate-Buffered Saline (PBS, pH 7.2)	10 mg/mL	~37.1 mM	[2]	Indicates good solubility in a physiologically relevant aqueous buffer.
Water	Moderately Soluble	Not Quantified	[4][5]	The ionic nature of the HCl salt confers moderate aqueous solubility. The PBS value suggests a solubility of at least 10 mg/mL.
Methanol	Highly Soluble	Not Quantified	[4]	High solubility is expected, similar to ethanol.

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Chloroform / Ethyl Acetate	Low Solubility	Not Quantified	[4]	As an ionic salt, solubility in non-polar organic solvents is limited.

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold-standard for determining equilibrium solubility.[6] It ensures that the solvent is fully saturated with the solute, providing a reliable measure of the compound's intrinsic solubility under defined conditions.

Causality Behind Experimental Choices:

- Excess Solute: Adding an excess of the solid ensures that the equilibrium of dissolution is reached and the final solution is truly saturated.
- Prolonged Agitation: Continuous agitation at a constant temperature is necessary to overcome kinetic barriers to dissolution and allow the system to reach thermodynamic equilibrium. 24-48 hours is a standard duration.[6]
- Filtration/Centrifugation: This step is critical to separate the saturated supernatant from any undissolved solid material, which would otherwise lead to an overestimation of solubility. A 0.22 µm filter is chosen to remove fine particulates without adsorbing the solute.
- Quantification by Validated Assay: A reliable analytical method, such as HPLC-UV, is required to accurately measure the concentration of the dissolved compound in the saturated solution.

Step-by-Step Methodology:

- Preparation: Add an excess amount of 3-MeO-PCE HCl powder (e.g., 20-30 mg) to a known volume of the desired solvent (e.g., 1 mL) in a sealed glass vial.

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- Equilibration: Place the vial in an orbital shaker or on a rotator in a temperature-controlled environment (e.g., 25 °C). Agitate for 24-48 hours to ensure equilibrium is reached.
- Phase Separation: After agitation, allow the vial to stand for a short period to let larger particles settle. Centrifuge the vial at high speed (e.g., 10,000 x g for 10 minutes) to pellet any remaining undissolved solid.
- Sample Collection: Carefully collect a precise aliquot of the clear supernatant.
- Filtration (Optional but Recommended): Filter the collected supernatant through a 0.22 µm syringe filter (e.g., PVDF or PTFE, check for compound compatibility first) to remove any fine particulates.
- Dilution: Create a series of accurate dilutions of the filtered supernatant using the same solvent.
- Quantification: Analyze the diluted samples using a validated HPLC-UV method. Calculate the concentration of 3-MeO-PCE HCl in the original supernatant by back-calculation from a standard curve. This concentration represents the equilibrium solubility.

Visualization: Solubility Determination Workflow

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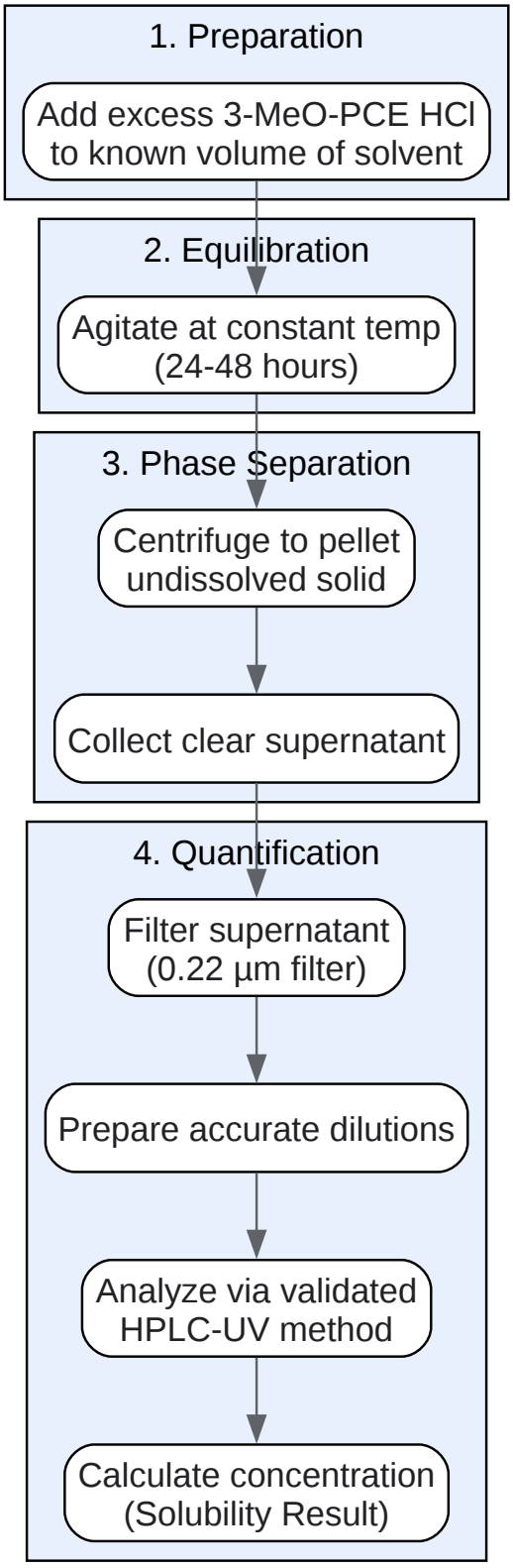

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Caption: Workflow for the Shake-Flask Solubility Determination Method.

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Stability Profile

Understanding the chemical stability of 3-MeO-PCE hydrochloride is paramount for defining appropriate storage conditions, predicting shelf-life, and developing stability-indicating analytical methods. Stability data ensures that a change in experimental outcome is due to the variable being tested, not to the degradation of the compound.

Storage and Long-Term Stability

Available data provides clear guidance on the long-term storage of 3-MeO-PCE hydrochloride in both solid and solution states.

Form	Storage Condition	Reported Stability	Source(s)
Solid (Powder)	-20°C, protected from light and moisture	≥ 3-5 years	[1][2]
Solid (Powder)	Suitable environment (cool, dry)	Up to 2 years	
In Solvent (Solution)	-80°C	Up to 1 year	[1]
Extracted from Blood	5°C	At least 24 hours	[7]

These recommendations highlight that 3-MeO-PCE HCl is a relatively stable compound when stored correctly. For maximum longevity, especially for reference standards, storage at -20°C or below in a desiccated, dark environment is crucial.

Protocol: Forced Degradation (Stress Testing)

Forced degradation studies are essential for developing a truly robust, stability-indicating analytical method.[8][9] These studies intentionally expose the drug to harsh conditions to produce potential degradation products. The goal is not to determine shelf-life but to ensure that the analytical method can separate the intact drug from any degradants that might form under stress. This validates the method's specificity.[8][10]

Causality Behind Experimental Choices:

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- Stress Conditions: The conditions (acid, base, oxidation, heat, light) are chosen because they represent the most common pathways of chemical degradation for pharmaceutical compounds.
- Target Degradation: The goal is to achieve partial degradation (typically 5-20%). Complete degradation provides no information about the separation of the parent drug, while no degradation fails to challenge the method's specificity.
- Peak Purity Analysis: Using a Diode Array Detector (DAD) or Mass Spectrometer (MS) to assess peak purity is a self-validating step. It confirms that the chromatographic peak for the parent drug does not contain co-eluting degradants.

Step-by-Step Methodology:

- Prepare Stock Solution: Prepare a stock solution of 3-MeO-PCE HCl in a suitable solvent (e.g., 1 mg/mL in 50:50 acetonitrile:water).
- Acid Hydrolysis: Mix the stock solution with 0.1 M HCl. Heat at 60-80°C for a specified time (e.g., 2, 8, 24 hours). Cool, neutralize with 0.1 M NaOH, and dilute to the target concentration.
- Base Hydrolysis: Mix the stock solution with 0.1 M NaOH. Heat at 60-80°C for a specified time. Cool, neutralize with 0.1 M HCl, and dilute.
- Oxidative Degradation: Mix the stock solution with 3% hydrogen peroxide (H_2O_2). Keep at room temperature for a specified time. Dilute to the target concentration.
- Thermal Degradation: Expose the solid powder to dry heat (e.g., 105°C). Separately, heat a solution of the compound. Sample at various time points.
- Photolytic Degradation: Expose a solution of the compound to high-intensity light as specified in ICH Q1B guidelines (e.g., overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter). A control sample should be wrapped in foil to protect it from light.
- Analysis: Analyze all stressed samples, along with an unstressed control, using the developed HPLC method with a DAD or MS detector.

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- Evaluation:
  - Assess the percentage of degradation of the parent compound.
  - Confirm that all major degradation products are chromatographically resolved from the parent peak (Resolution > 2).
  - Perform peak purity analysis on the parent peak in all chromatograms to ensure specificity.

Visualization: Forced Degradation Study Flowchart

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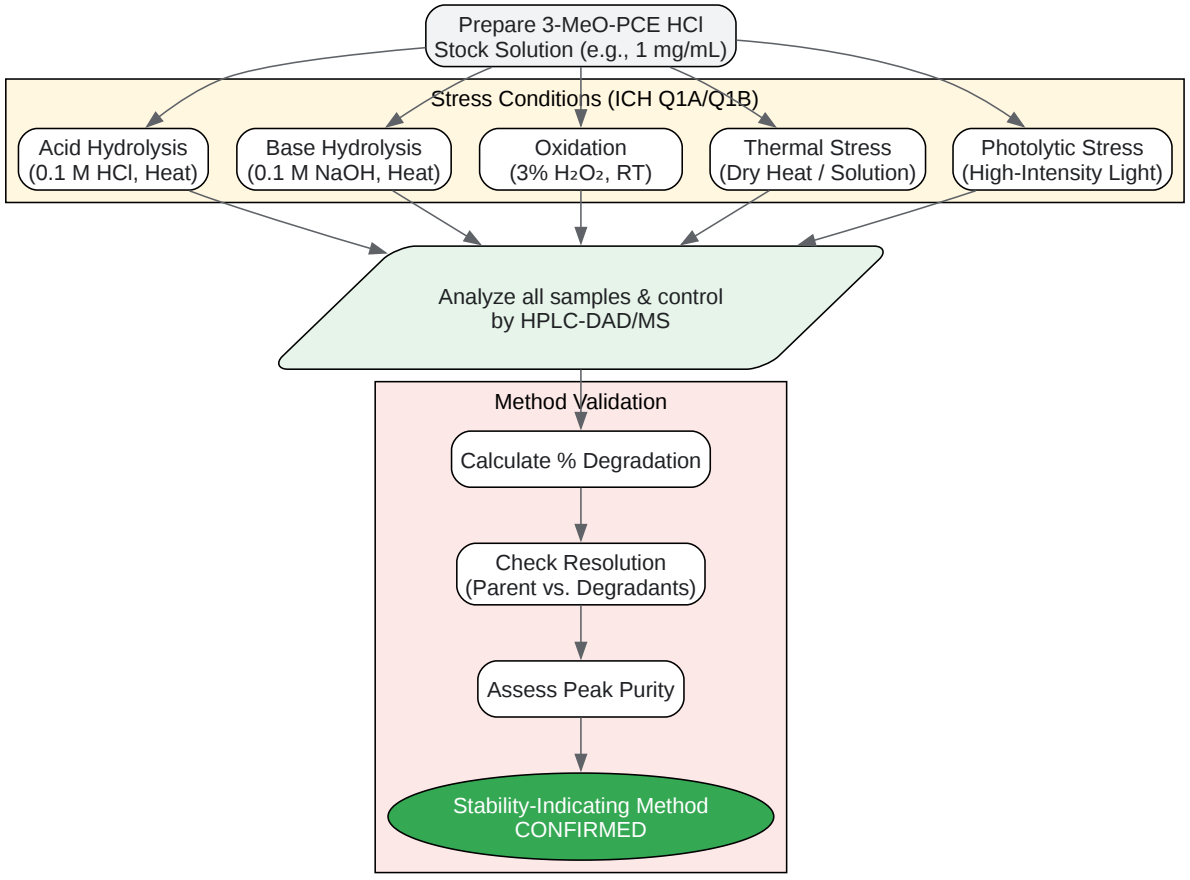

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Caption: Flowchart for a Forced Degradation Study to Validate a Stability-Indicating Method.

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Summary and Recommendations

This guide consolidates the available data on the solubility and stability of 3-MeO-PCE hydrochloride and provides robust protocols for its empirical determination.

- Solubility: 3-MeO-PCE HCl exhibits good solubility in common polar organic solvents like ethanol, DMSO, and DMF, and moderate-to-high solubility in aqueous buffers like PBS.[2] This versatility allows for flexibility in the preparation of stock solutions for a wide range of in vitro and in vivo applications. The provided shake-flask protocol is recommended for precise solubility determination.

- Stability & Storage: The compound is stable long-term when stored as a solid at -20°C.[1][2] Solutions are best prepared fresh, but can be stored for up to a year at -80°C.[1] Adherence to these storage conditions is critical to prevent degradation and ensure the reliability of research data.

- Analytical Considerations: For any quantitative work, the development and validation of a stability-indicating HPLC method is essential. The forced degradation protocol outlined in this guide provides a systematic approach to challenge the method's specificity and ensure it can accurately quantify 3-MeO-PCE HCl in the presence of potential impurities and degradants.

By integrating this technical information and these validated protocols, researchers, scientists, and drug development professionals can handle 3-MeO-PCE hydrochloride with confidence, ensuring the integrity and quality of their scientific investigations.

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